

Structural Elucidation of Spiro[2.3]hexan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: Spiro[2.3]hexan-1-amine

CAS No.: 17202-60-7

Cat. No.: B1396184

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Executive Summary

Spiro[2.3]hexan-1-amine (CAS: 17202-61-8) represents a class of "conformationally frozen" amines where a cyclopropane ring is spiro-fused to a cyclobutane ring. Unlike flexible alkyl amines, this scaffold offers defined exit vectors for substituents, making it a critical bioisostere in modern drug discovery. This guide provides a rigorous framework for its synthesis, spectroscopic validation, and stereochemical assignment, designed for researchers requiring absolute structural certainty.

Part 1: Chemical Architecture & Significance

The spiro[2.3]hexane skeleton possesses unique electronic and steric properties driven by high ring strain (~55 kcal/mol).

- **Hybridization Effects:** The carbon atoms in the cyclopropane ring exhibit significant character (Walsh orbitals). Consequently, the exocyclic C(1)-N bond has higher

-character than typical aliphatic amines, lowering the pKa of the conjugate acid (typically ~9.0 vs. ~10.5 for alkyl amines).

- Vector Analysis: The rigid spiro center locks the amine vector orthogonal to the cyclobutane plane, providing a distinct 3D shape that can improve selectivity for protein binding pockets compared to flat aromatic amines.

Structural Representation[1][2][3][4]

- IUPAC Name: **Spiro[2.3]hexan-1-amine**[1][2]
- SMILES: NC1CC2(C1)CCC2
- Formula:
- MW: 97.16 Da[3]

Part 2: Synthetic Access & Logic

To ensure the integrity of the material being characterized, one must understand its origin. The most robust route avoids direct amination of the strained ring (which risks ring opening) and instead utilizes a Curtius Rearrangement of the corresponding carboxylic acid.

Validated Synthetic Pathway

- Cyclopropanation: Reaction of methylenecyclobutane with ethyl diazoacetate (Rh2(OAc)4 catalyst) yields ethyl spiro[2.3]hexane-1-carboxylate.
- Hydrolysis: LiOH mediated hydrolysis affords spiro[2.3]hexane-1-carboxylic acid.
- Curtius Rearrangement: Treatment with Diphenylphosphoryl azide (DPPA) and TEA converts the acid to the isocyanate, which is hydrolyzed in situ to the amine.

Why this matters for elucidation:

- Impurity Profile: The primary impurities will be the urea dimer (from isocyanate reacting with product amine) and the unreacted carboxylic acid. The elucidation protocol must specifically check for carbonyl signals in

C NMR to rule these out.

Part 3: Spectroscopic Elucidation Workflow

This section details the self-validating logic to confirm the structure.

Mass Spectrometry (MS)[8]

- Ionization: ESI+ (Electrospray Ionization).

- Diagnostic Signals:

- $[M+H]^+$: m/z 98.1.

- Fragmentation: A characteristic loss of

(17 Da) gives m/z 81. High-energy collisions often trigger retro-[2+2] cleavage of the cyclobutane ring or ring-opening of the cyclopropane.

Nuclear Magnetic Resonance (NMR)

The NMR signature is distinct due to the anisotropy of the spiro junction.

H NMR (400 MHz,

)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
H-1	2.25 - 2.35	dd	1H	-proton to amine. Deshielded by N and ring strain.
H-4, H-6	1.90 - 2.15	m	4H	Cyclobutane protons adjacent to spiro center. Complex roofing due to rigidity.
H-5	1.60 - 1.80	m	2H	Distal cyclobutane protons.
H-2	0.60 - 0.90	m	2H	Cyclopropane methylene. High-field shift is diagnostic of the 3-membered ring.
NH2	1.20 (broad)	s	2H	Exchangeable with .

C NMR (100 MHz,

)

- C-1 (CH-NH2): ~38.5 ppm. (Deshielded by Nitrogen).
- C-3 (Spiro Quaternary): ~31.0 ppm. (Diagnostic: No DEPT correlation).
- C-4, C-6 (Cyclobutane

): ~26.0 - 28.0 ppm.

- C-5 (Cyclobutane

): ~18.0 ppm.

- C-2 (Cyclopropane

): ~12.5 ppm. (Shielded, typical of cyclopropane).

2D NMR Connectivity (The "Smoking Gun")

To prove the spiro fusion:

- HMBC (Heteronuclear Multiple Bond Correlation):
 - Key Correlation: The proton at H-1 (cyclopropane) must show a strong 3-bond correlation () to the cyclobutane carbons C-4 and C-6.
 - Validation: This confirms the two rings are fused at a single carbon (C-3). If the rings were fused (bicyclo[2.2.0]), the coupling patterns would differ significantly.

Part 4: Stereochemical Assignment

Spiro[2.3]hexan-1-amine is chiral. The synthesis typically yields a racemate.

Enantiomeric Resolution Protocol

- Derivatization: React the amine with (S)-Mosher's Acid Chloride.
- Analysis: Analyze the

¹F NMR or

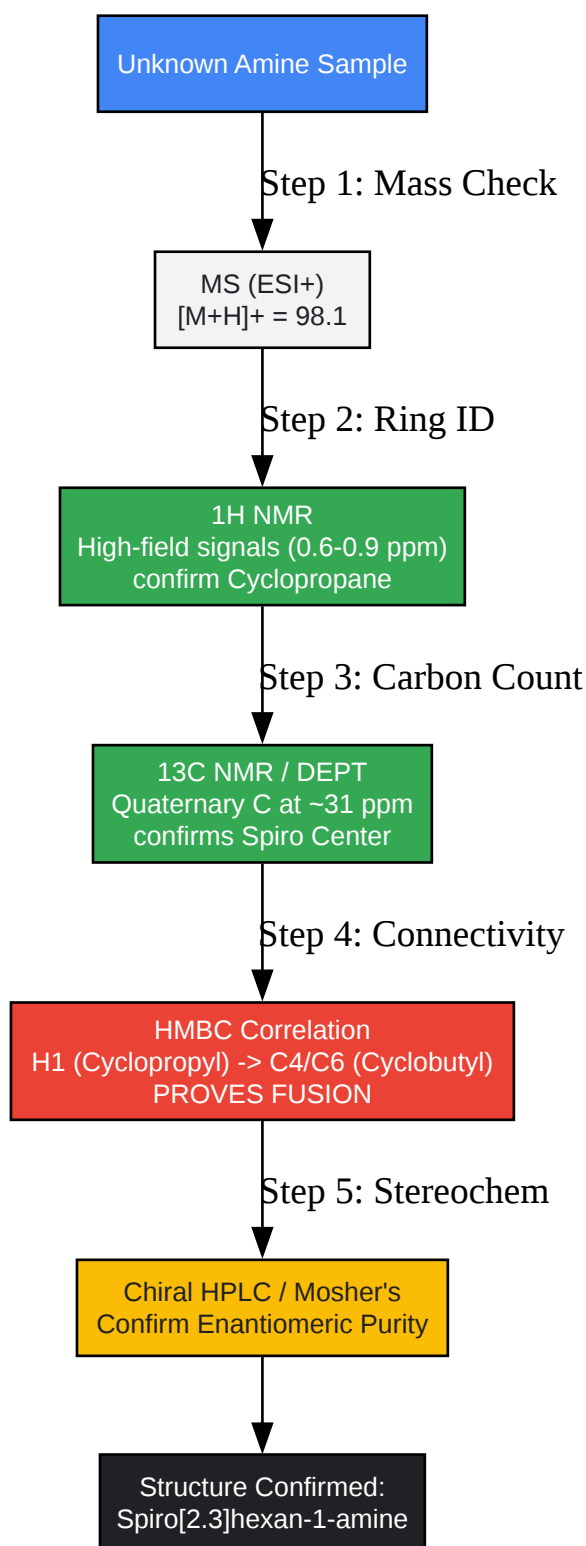
¹H NMR of the resulting diastereomers. The chemical shift difference (

) of the Mosher group signals allows assignment of absolute configuration (R or S) based on established models.

- Separation: Preparative Chiral HPLC (e.g., Chiralpak IA column) is required to isolate the enantiomers for biological testing.

Part 5: Visualization of Elucidation Logic

The following diagram maps the logical flow from raw data to structural confirmation.



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Caption: Logical workflow for the structural confirmation of **Spiro[2.3]hexan-1-amine**, highlighting the critical HMBC checkpoint.

Part 6: Experimental Protocol (Analytical Validation)

Objective: Validation of Amine Purity and Identity via Derivatization.

- Preparation: Dissolve 5 mg of **Spiro[2.3]hexan-1-amine** hydrochloride in 0.5 mL .
- Neutralization: Add 10 mg solid and shake (to liberate free base). Filter into an NMR tube.
- Acquisition:
 - Acquire¹
H NMR (16 scans, d1=2s).
 - Look for the diagnostic doublet of doublets at ~2.3 ppm.
 - QC Check: Integration of the cyclopropyl methylene (0.6-0.9 ppm) must be exactly 2:1 relative to the H-1 proton. Any deviation suggests ring-opening impurities.
- Derivatization (Optional for HPLC): Add 1.1 eq Benzoyl chloride and 2 eq TEA. Shake for 10 mins. The resulting benzamide is UV-active, allowing easy purity determination on standard C18 HPLC (254 nm).

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